

An In-depth Technical Guide to Early Research on Zirconium Lactate Compounds

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Compound of Interest

Compound Name: *Sodium zirconium lactate*

Cat. No.: *B084147*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide delves into the foundational research on zirconium lactate compounds, providing a comprehensive overview of their synthesis, characterization, and early applications. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development, offering insights into the historical context and experimental underpinnings of these compounds.

Synthesis of Zirconium Lactate Compounds

Early research into zirconium lactate compounds primarily focused on their preparation in aqueous solutions for various industrial applications. The synthesis generally involves the reaction of a zirconium salt with lactic acid or a lactate salt. Patents from the mid-20th century provide detailed experimental protocols for producing stable solutions of sodium, ammonium, and triethanolamine zirconium lactate.

Experimental Protocols for Synthesis

The following protocols are derived from early patent literature and represent common methods for the preparation of zirconium lactate solutions.

Protocol 1: Preparation of **Sodium Zirconium Lactate** Solution (c. 1950)

This method describes the preparation of a non-acidic, water-soluble zirconium lactate compound intended for use in deodorant and anti-perspirant compositions.

- Reactants:
 - An acidic water-soluble salt of zirconium (e.g., zirconium oxychloride, zirconium sulfate)
 - Lactic acid
 - A water-soluble alkali (e.g., sodium hydroxide)
- Procedure:
 - A water-soluble zirconium salt is reacted with lactic acid. The mole ratio of the zirconium salt to lactic acid is crucial for the formation of a water-insoluble intermediate.
 - The resulting zirconium lactate precipitate is then neutralized with a water-soluble alkali, such as sodium hydroxide, to produce a water-soluble, non-acidic final product.
 - The solution can then be incorporated into a dispersing medium, such as an emulsified oil, for its intended application.

Protocol 2: Preparation of Stable Aqueous Solutions of **Sodium Zirconium Lactate**

This protocol details the synthesis of a stable **sodium zirconium lactate** solution with specific chemical properties.

- Reactants:
 - 88% Lactic acid: 103.3 g
 - 50% Sodium hydroxide solution: 80.7 g
 - Zirconium acetate solution (containing 22.0% ZrO₂): 230 g
- Procedure:
 - Prepare a sodium lactate solution by adding the 50% sodium hydroxide solution to the 88% lactic acid.
 - While mixing, add the prepared sodium lactate solution to the zirconium acetate solution.

- A stable solution of **sodium zirconium lactate** is obtained.

Protocol 3: Preparation of Stable Aqueous Solutions of Ammonium Zirconium Lactate

This protocol outlines the synthesis of a stable ammonium zirconium lactate solution.

- Reactants:

- 88% Lactic acid: 163.8 g
- 28% Ammonium hydroxide solution: 97.1 g
- Zirconium hydroxychloride solution (containing 20% ZrO₂): 500 g

- Procedure:

- Prepare an ammonium lactate solution by mixing the 28% ammonium hydroxide solution with the 88% lactic acid.
- Add the prepared ammonium lactate solution to the zirconium hydroxychloride solution while mixing.
- To achieve a final pH of 9.0, add an additional 154 g of 28% ammonium hydroxide solution.

Protocol 4: Preparation of Triethanolamine Zirconium Lactate

This protocol describes the synthesis of a triethanolamine-based zirconium lactate chelate.

- Reactants:

- 99% Triethanolamine: 246.4 g
- 88% Lactic acid: 238.9 g
- Zirconium basic sulfate (ZBS, containing 40% ZrO₂): 256.0 g
- Deionized water: 400 g

- Procedure:

- React the triethanolamine with lactic acid to form a triethanolamine lactate salt solution.
- Gradually add the zirconium basic sulfate to the triethanolamine lactate salt solution.
- Mix the reaction batch until a completely clear solution of zirconium triethanolamine lactate is obtained. The pH of the solution should be approximately 6.0-6.5.
- Dilute the product with deionized water.

Quantitative Data from Synthesis Experiments

The following tables summarize the quantitative data from the synthesis protocols described in early patents.

Table 1: Synthesis of **Sodium Zirconium Lactate**

Parameter	Example 1	Example 2
Reactants		
88% Lactic Acid	103.3 g	410 g
50% Sodium Hydroxide	80.7 g	396.9 g
Zirconium Source	230 g Zirconium Acetate (22.0% ZrO ₂)	500 g Zirconium Hydroxynitrate (20.0% ZrO ₂)
Product Characteristics		
Final pH	6.2	10.4
% ZrO ₂	12.2%	7.0%
Lactate to Zirconium Molar Ratio	2.5 : 1.0	5.0 : 1.0

Table 2: Synthesis of Ammonium and Triethanolamine Zirconium Lactate

Parameter	Ammonium Zirconium Lactate	Triethanolamine Zirconium Lactate
Reactants		
88% Lactic Acid	163.8 g	238.9 g
Base	97.1 g + 154 g (28% NH ₄ OH)	246.4 g (99% Triethanolamine)
Zirconium Source	500 g Zirconium Hydroxylchloride (20% ZrO ₂)	256.0 g Zirconium Basic Sulfate (40% ZrO ₂)
Product Characteristics		
Final pH	9.0	6.0 - 6.5
% ZrO ₂	10.9%	9.0%
Lactate to Zirconium Molar Ratio	2.0 : 1.0	Not Specified

Characterization of Zirconium Lactate Compounds

Early research employed a range of analytical techniques to characterize the structure and properties of zirconium lactate complexes. These methods provided foundational knowledge about the coordination chemistry and behavior of these compounds in solution and in the solid state.

Experimental Protocols for Characterization

Detailed experimental parameters from the early 20th century are not always readily available in modern literature. However, the principles of the techniques used are described below, reflecting the general approach of the era.

Protocol 5: Infrared (IR) Spectroscopy

- Objective: To identify the functional groups involved in the coordination of lactate to zirconium.
- Methodology:

- A solid sample of the isolated zirconium lactate compound was prepared. This typically involved precipitating the complex from solution and drying it thoroughly.
- The sample was then likely mixed with a suitable matrix, such as potassium bromide (KBr), and pressed into a pellet.
- The IR spectrum was recorded using a dispersive infrared spectrophotometer.
- The spectrum was analyzed for characteristic absorption bands, particularly the stretching frequencies of the carboxylate (COO⁻) and hydroxyl (OH) groups, to determine if they were involved in bonding with the zirconium atom. Early studies indicated that lactic acid coordinates in a bidentate fashion to zirconium through both the alcohol and carboxylate groups.^[1]

Protocol 6: Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To probe the chemical environment of the lactate ligands and understand the structure of the zirconium lactate complexes in solution.
- Methodology:
 - A solution of the zirconium lactate compound was prepared in a suitable solvent, often water (D₂O for proton NMR).
 - The ¹H and ¹³C NMR spectra were recorded on a continuous wave (CW) or early Fourier transform (FT) NMR spectrometer.
 - The chemical shifts and signal broadening were analyzed. Early NMR data revealed the presence of both large and small complex molecules in solution. The larger complexes, consisting of lactic acid coordinated to polynuclear zirconium hydroxy ions, exhibited broadened NMR signals due to their slower tumbling in solution.^[1]

Protocol 7: Potentiometric Titration

- Objective: To determine the stoichiometry of the zirconium-lactate complex and its stability over a range of pH values.

- Methodology:
 - A solution of the zirconium lactate compound was prepared with a known concentration.
 - The solution was titrated with a standard acid or base.
 - The potential difference was measured using a pH meter or a potentiometer after each addition of the titrant.
 - The resulting titration curve was analyzed to determine the equivalence points and to calculate the average number of lactate ligands per zirconium ion, which was found to be approximately 2 and relatively constant from pH 4 to 9.[\[1\]](#)

Early Applications and Biological Effects

One of the earliest and most well-documented applications of zirconium lactate was in deodorant formulations. This application also led to significant early research into its biological effects, specifically the development of a skin condition known as zirconium granuloma.

Mechanism of Zirconium Granuloma Formation

Zirconium granulomas are a delayed granulomatous hypersensitivity reaction to the topical application of zirconium-containing compounds. The proposed mechanism involves the interaction of zirconium with components of the skin, leading to an immune response.



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Proposed mechanism of zirconium granuloma formation.

This diagram illustrates the logical progression from the initial application of zirconium lactate to the clinical manifestation of zirconium granulomas, highlighting the key stages of the immune response.

Conclusion

The early research on zirconium lactate compounds laid the groundwork for their subsequent use in a variety of industrial and commercial applications. The synthesis methods developed during this period focused on creating stable aqueous solutions with specific properties tailored to their intended use. Concurrently, the application of analytical techniques, even in their nascent stages, provided crucial insights into the structure and behavior of these complexes. The investigation into the biological effects of zirconium lactate, prompted by its use in consumer products, represents an important early example of the intersection of materials science and toxicology. This historical perspective offers valuable context for contemporary research and development involving zirconium-based compounds.

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References

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